

N-Isopropyl-M-toluidine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Isopropyl-M-toluidine**

Cat. No.: **B159346**

[Get Quote](#)

An In-depth Technical Guide to **N-Isopropyl-M-toluidine**: Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides core molecular information for **N-Isopropyl-M-toluidine**.

Molecular and Physical Data

The essential molecular identifiers and properties of **N-Isopropyl-M-toluidine** are summarized below. This data is critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C10H15N	PubChem[1], Guidechem[2]
Molecular Weight	149.23 g/mol	PubChem[1]
Monoisotopic Mass	149.120449483 Da	PubChem[1], Guidechem[2]

Chemical Structure and Identification

N-Isopropyl-M-toluidine, also known as N-Isopropyl-3-methylaniline, is an aromatic organic compound.[1] Its structure consists of a benzene ring substituted with a methyl group and an isopropylamino group at positions 3 and 1, respectively.

N-Isopropyl-M-toluidine

N-Isopropyl-M-toluidine

has

has

Chemical Properties

Molecular Formula
C₁₀H₁₅NMolecular Weight
149.23 g/mol[Click to download full resolution via product page](#)**Chemical Identity of N-Isopropyl-M-toluidine.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Isopropyl-M-toluidine | C10H15N | CID 4357757 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [N-Isopropyl-M-toluidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159346#n-isopropyl-m-toluidine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

